Spectroscopic Identification of Ring-Opened Sulfamate Intermediates

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Compound of Interest

Compound Name:	*(R)-4-Methyl-1,2,3-oxathiazolidine 2,2-dioxide*
CAS No.:	*454248-61-4*
Cat. No.:	*B2705060*

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A Publish Comparison Guide for Drug Development Professionals

Content Type: Technical Comparison & Experimental Guide Audience: Medicinal Chemists, Analytical Scientists, Process Chemists

Executive Summary: The Analytical Challenge

Cyclic sulfamates (specifically 1,2,3-oxathiazolidine-2,2-dioxides and 1,2,3-oxathiazinane-2,2-dioxides) are privileged scaffolds in the synthesis of chiral amines and

-amino acids. Their value lies in their reactivity: they act as "spring-loaded" electrophiles that undergo regioselective and stereospecific ring opening with nucleophiles.

However, confirming the ring-opened structure presents a specific analytical challenge. The transition from a cyclic sulfamate to a linear sulfamate (or sulfamic acid derivative) involves subtle spectroscopic changes that can be easily misinterpreted. This guide compares the

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primary spectroscopic tools—NMR, MS, IR, and X-ray—evaluating their sensitivity and specificity in verifying the ring-opening event, regioselectivity, and stereochemical integrity.

Comparative Analysis of Spectroscopic Techniques

The following table contrasts the utility of standard analytical techniques for identifying ring-opened sulfamate intermediates.

Feature	NMR (H, C, 2D)	Mass Spectrometry (ESI-MS/MS)	FT-IR Spectroscopy	X-Ray Crystallography
Primary Utility	Definitive connectivity & regiochemistry.	Confirmation of molecular mass & fragmentation patterns.[1][2][3]	Quick assessment of functional group transformation (S=O).	Absolute stereochemistry & conformation.
Sensitivity	Moderate (mg scale).	High (pg/ng scale).	Moderate (solid/oil).	Low (requires single crystal).
Key Indicator	Shift of - protons/carbons; loss of diastereotopicity.	Loss of (80 Da) or (64 Da) fragments.	Shift in stretching frequencies.[4]	3D spatial arrangement.
Throughput	Medium.	High.	High.	Low.
Limitation	Signals may overlap; requires solubility.	Ionization suppression; difficult to distinguish isomers.	Broad bands; lacks structural specificity.	Time-consuming; crystallization failure.

Deep Dive: Technical Pillars of Identification

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A. NMR Spectroscopy: The Connectivity Gold Standard

Expertise & Causality: The most reliable indicator of ring opening is the change in chemical environment of the protons and carbons adjacent to the sulfamate oxygen and nitrogen.

- Cyclic State: In the 5-membered cyclic sulfamate, the ring protons are conformationally locked. Protons on the same carbon (geminal) are often diastereotopic with distinct chemical shifts and complex coupling constants due to the rigid ring puckering.
- Ring-Opened State: Upon nucleophilic attack (usually at the carbon

  to the oxygen), the ring opens, increasing conformational freedom.[5] This often collapses diastereotopic signals into simpler multiplets or singlets (if achiral).
- Regioselectivity Check: 2D NMR (HMBC) is critical here. If the nucleophile attacks the carbon (C-O cleavage), you will see correlations between the nucleophile's protons and the sulfamate's former

  -carbon. If attack occurs at Sulfur (S-O cleavage), the connectivity differs.

B. Mass Spectrometry: Fragmentation Fingerprints

Trustworthiness: ESI-MS in negative mode (

) is particularly sensitive for sulfamates.

- Fragmentation Logic: Cyclic sulfamates and their linear derivatives often share the same molecular ion mass (if the nucleophile adds without loss, e.g., hydrolysis). However, MS/MS fragmentation reveals the difference.
  - Linear Sulfamates: Frequently exhibit a neutral loss of

    (80 Da) or the formation of the

    ion (m/z 97) in negative mode.
  - Cyclic Precursors: May show different fragmentation pathways driven by ring strain release, such as the extrusion of

    followed by rearrangement.

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C. IR Spectroscopy: Vibrational Diagnostics

Authoritative Grounding: Cyclic sulfamates possess ring strain that stiffens the

bonds, shifting their stretching vibrations to higher frequencies compared to their linear counterparts.

- Cyclic: Asymmetric

  stretch

  ; Symmetric

  .

- Linear: Shifts to lower wavenumbers (

  and

  ), similar to standard sulfonamides.

Experimental Workflow: Case Study

Scenario: Nucleophilic ring opening of a chiral cyclic sulfamidate (derived from L-serine) with sodium azide.

Step 1: Synthesis of Cyclic Sulfamidate

- Reactant: N-Boc-L-serine methyl ester.
- Cyclization: Treat with thionyl chloride (

) to form the cyclic sulfamidite, followed by oxidation with

  to the cyclic sulfamidate (1,2,3-oxathiazolidine-2,2-dioxide).

- Validation:

  H NMR shows diastereotopic protons at the

  -position (approx

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4.6 and 4.3 ppm).[6]

Step 2: Ring Opening (Nucleophilic Attack)

- Reaction: Dissolve cyclic sulfamidate in DMF. Add

  (1.5 equiv). Heat to 50°C for 12h.

- Mechanism: Azide attacks the least hindered carbon (the

  -carbon), inverting the stereochemistry (SN2) and breaking the C-O bond.

- Quench: Acidic hydrolysis (20%

) removes the N-sulfate group if the free amine is desired, or mild workup retains the linear sulfamate.

Step 3: Spectroscopic Verification (The Protocol)

- TLC: Monitor disappearance of the starting material (usually less polar) and appearance of the product (more polar sulfamate salt).

- NMR Analysis:

  - Observe the shift of the

    -protons. In the product (azido-sulfamate), these protons will shift upfield relative to the cyclic precursor due to the release of ring strain and change in electron density.

  - Criterion: Collapse of the distinct ABX system of the cyclic form into a simpler pattern suggests increased flexibility.

- MS Confirmation:

  - Inject sample into ESI-MS (Negative Mode).

  - Look for

    peak corresponding to the linear azido-sulfamate.

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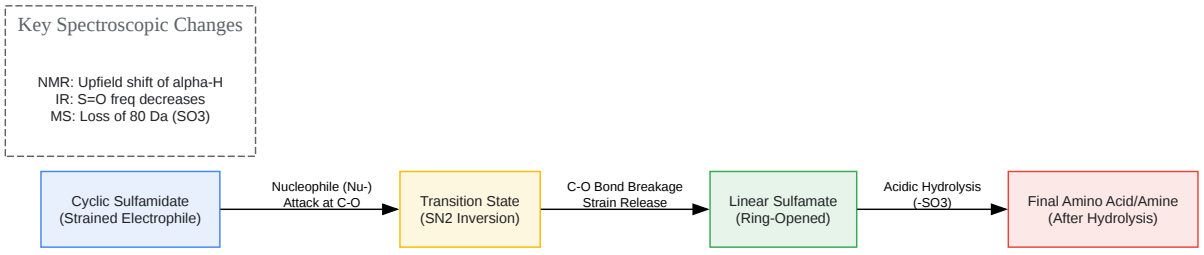
- Perform MS/MS: Confirm loss of 80 Da (

).

Visualizations

Diagram 1: Reaction Mechanism & Regioselectivity

This diagram illustrates the SN2 attack of the nucleophile on the cyclic sulfamidate, highlighting the stereochemical inversion and ring opening.



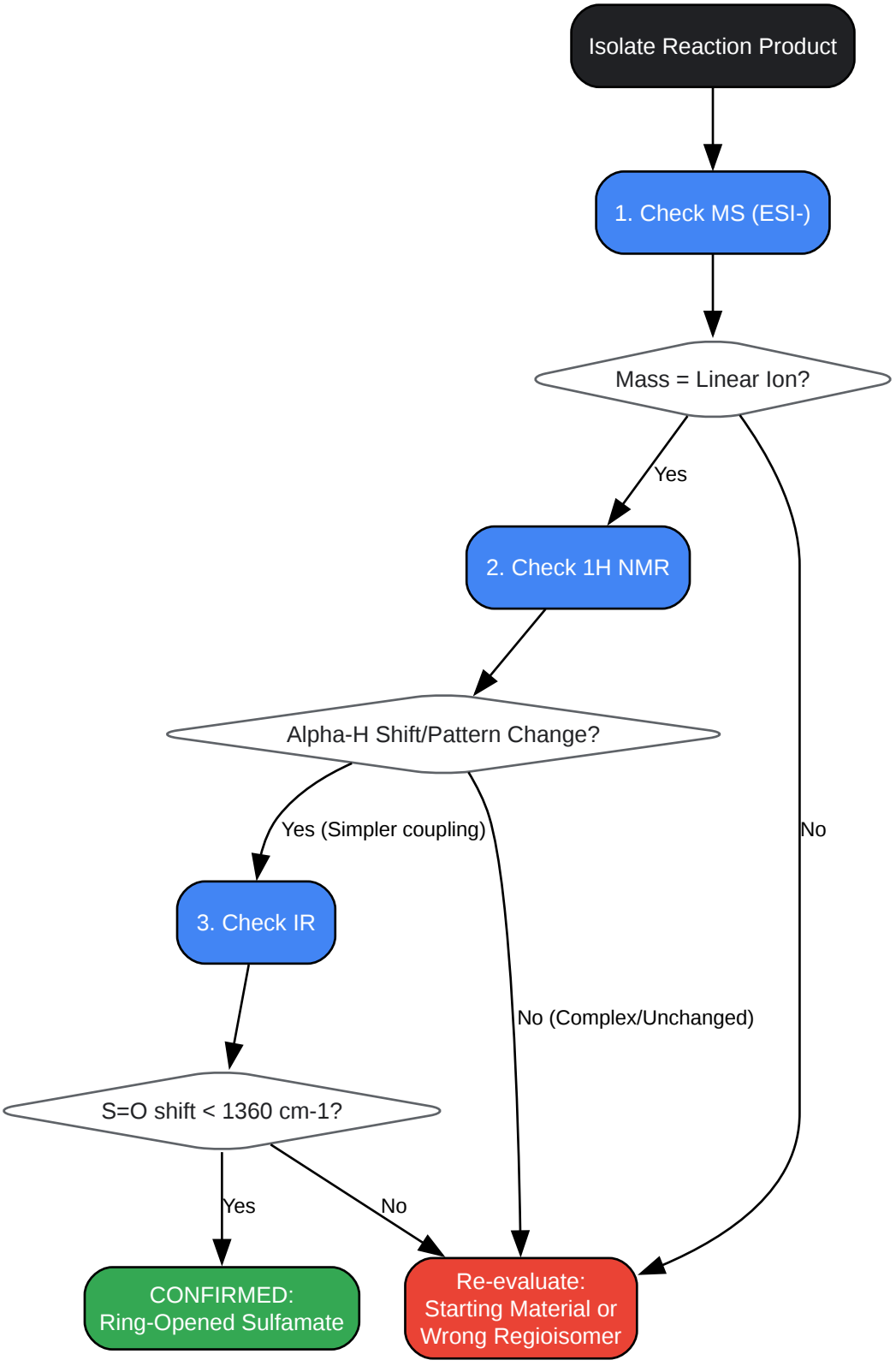
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Caption: Mechanistic pathway of cyclic sulfamate ring opening, showing the transition from the strained cyclic precursor to the linear intermediate and final hydrolyzed product.

Diagram 2: Analytical Decision Tree

A logic flow for researchers to confirm the identity of the intermediate.

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Caption: Step-by-step decision tree for spectroscopically validating the ring-opened sulfamate intermediate.

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